

An In-depth Technical Guide to 2,6-Diaminopyridine Sulfate

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Compound of Interest

Compound Name: 2,6-Diaminopyridine sulfate

Cat. No.: B599413

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Diaminopyridine sulfate**, a versatile chemical compound with significant applications in pharmaceuticals, material science, and analytical chemistry. This document details its chemical and physical properties, synthesis methodologies, key applications, and toxicological profile, presented in a format tailored for scientific and research professionals.

Chemical Identification and Structure

2,6-Diaminopyridine sulfate is the sulfate salt of 2,6-diaminopyridine, formed by the reaction of the basic parent compound with sulfuric acid.^[1] The central structure is a pyridine ring, an aromatic six-membered heterocycle containing one nitrogen atom, with two amino groups ($-NH_2$) substituted at the 2 and 6 positions.^[1] This arrangement makes it a valuable precursor in the synthesis of various biologically active molecules and advanced materials.^{[2][3]}

Table 1: Chemical Identifiers for **2,6-Diaminopyridine Sulfate**

Identifier	Value
CAS Number	146997-97-9[1][4][5][6]
IUPAC Name	pyridine-2,6-diamine;sulfuric acid[1]
Molecular Formula	C ₅ H ₉ N ₃ O ₄ S[1][4][5]
Molecular Weight	207.21 g/mol [1]
InChI	InChI=1S/C5H7N3.H2O4S/c6-4-2-1-3-5(7)8-4;1-5(2,3)4/h1-3H,(H4,6,7,8);(H2,1,2,3,4)[1]
InChI Key	OSWQRJFRLQAWTI-UHFFFAOYSA-N[1]
SMILES	<chem>C1=CC(=NC(=C1)N)N.OS(=O)(=O)O</chem> [1]

Physicochemical Properties

The compound typically appears as a white or yellow crystalline powder at room temperature. [1][4] Its salt form generally results in a higher melting point compared to its parent base, 2,6-diaminopyridine (melting point 117-122 °C).[1][7] It is highly soluble in water and can also be dissolved in acidic solutions and organic solvents like alcohols.[4]

Table 2: Physicochemical Properties of 2,6-Diaminopyridine and its Sulfate Salt

Property	Value	Notes
Physical State	Solid, crystalline powder[1][4]	Typically white to yellow in color.[1]
Melting Point	~220-230 °C[4]	For the sulfate salt. The parent compound melts at 117-122 °C.[1]
Solubility	Highly soluble in water; soluble in alcohols and ethers.[4]	The parent base has a water solubility of 180 g/L at 20°C.[8]
pKa (parent base)	6.13 ± 0.24 (Predicted)[1]	Indicates moderate basicity of the 2,6-diaminopyridine moiety. [1]
UV-Visible Absorption	$\lambda_{\text{max}} \approx 245 \text{ nm}$ and 309 nm [1]	For the parent compound.
Infrared (IR) Spectrum	3300-3500 cm^{-1}	Characteristic N-H stretching vibrations of the amino groups. [1]

Synthesis and Purification Protocols

The synthesis of **2,6-diaminopyridine sulfate** can be achieved via direct sulfation of its parent base, which itself can be synthesized through several established pathways.

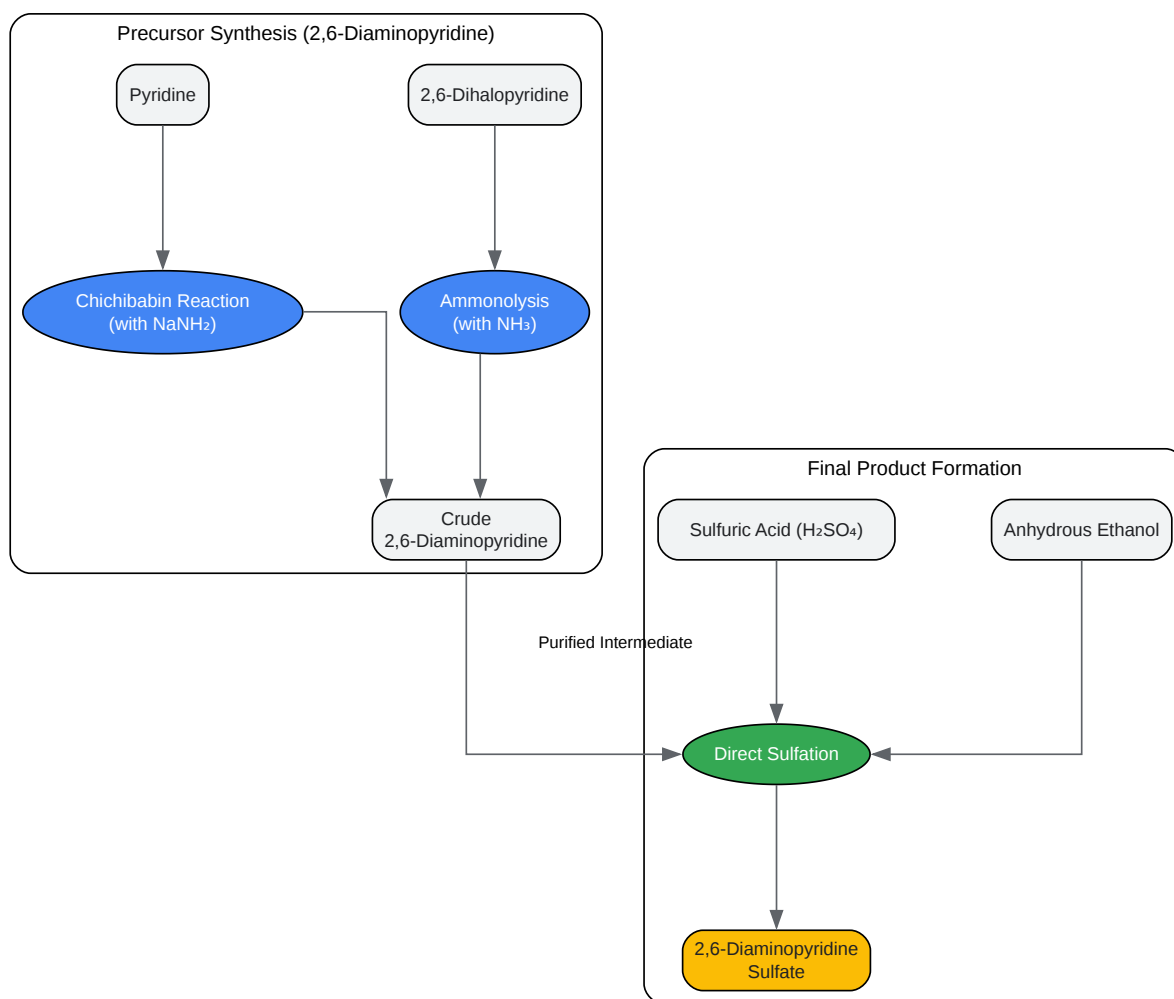
This method involves the direct reaction of 2,6-diaminopyridine with sulfuric acid to form the sulfate salt.[4]

- Objective: To prepare **2,6-diaminopyridine sulfate** from 2,6-diaminopyridine.
- Materials: 2,6-diaminopyridine, anhydrous ethanol, concentrated sulfuric acid (H_2SO_4).
- Procedure:
 - Dissolve 2,6-diaminopyridine in an appropriate volume of anhydrous ethanol.
 - Slowly add concentrated sulfuric acid dropwise to the solution while stirring. A cooling apparatus is necessary to control the exothermic reaction.[4]

- Continue stirring until the reaction is complete, indicated by the formation of a precipitate.
- Filter the resulting precipitate from the solution.
- Wash the collected solid with a suitable solvent to remove any unreacted starting materials.
- Dry the purified precipitate to obtain **2,6-diaminopyridine sulfate**.[\[4\]](#)

The Chichibabin reaction is a classic method for the amination of pyridine derivatives.[\[9\]](#)

- Objective: To synthesize the precursor, 2,6-diaminopyridine.
- Materials: Pyridine, sodium amide (NaNH_2), an organic solvent (e.g., dimethylaniline), and a phase-transfer catalyst.
- Procedure:
 - Heat a mixture of sodium amide, the organic solvent, and a phase-transfer catalyst to 140-220 °C for 0.5-3 hours.[\[9\]](#)
 - Slowly add pyridine dropwise to the heated mixture over 1-2 hours.[\[9\]](#)
 - Maintain the reaction temperature between 150-180 °C for 3-6 hours to allow the Chichibabin reaction to proceed.[\[9\]](#)
 - After the reaction is complete, cool the mixture and carefully add water to hydrolyze the intermediates at a temperature of 50-80 °C.[\[9\]](#)
 - Cool the solution further to 18-28 °C to induce crystallization.[\[9\]](#)
 - Filter the mixture to isolate the crude 2,6-diaminopyridine product.
 - Further purification can be achieved through recrystallization.



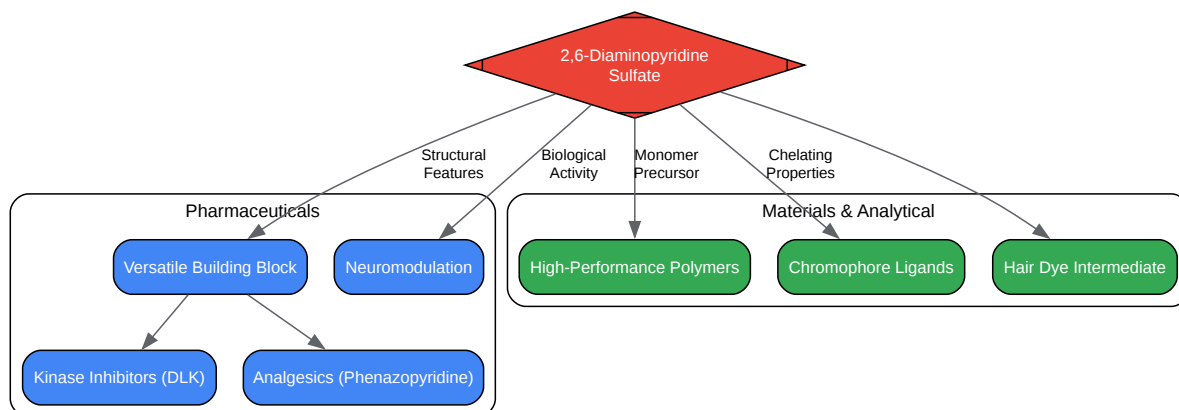
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Caption: General workflow for the synthesis of **2,6-Diaminopyridine sulfate**.

Applications in Research and Drug Development

2,6-Diaminopyridine and its sulfate salt are valuable compounds with diverse applications.

- **Pharmaceutical Intermediate:** It serves as a crucial building block for synthesizing pharmacologically active molecules.^{[2][8]} It is a key scaffold for developing kinase inhibitors, such as dual leucine zipper kinase (DLK) inhibitors, which are under investigation for neurological disorders.^[8] Historically, it was used to synthesize the urinary tract analgesic, Phenazopyridine.^{[8][10]}
- **Neuromodulation Research:** The parent compound, 2,6-diaminopyridine, is known to modulate voltage-gated potassium channels, promoting the release of neurotransmitters. This activity has prompted research into its potential for treating neurological conditions like multiple sclerosis.^[1]
- **Advanced Materials:** It is a starting material for producing high-performance poly(p-phenylene pyridobisimidazole) (PIPD) fibers, known for their exceptional strength and fire resistance.^[8]
- **Analytical Chemistry:** The compound is a precursor for chromophore ligands used in the spectrophotometric determination of platinum group metals.^[8] It is also used as a fluorescent substance and pH indicator.^[4]
- **Hair Dyes:** It is widely used as an intermediate or coupler in oxidative hair dye formulations.^{[1][8][11]}



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Caption: Relationship between core properties and major application areas.

Biological Activity and Toxicology

Understanding the toxicological profile of 2,6-diaminopyridine and its derivatives is crucial for safe handling and application development.

Table 3: Summary of Toxicological and Biological Data

Endpoint	Result / Observation	Reference
Acute Oral Toxicity	Toxic if swallowed (Category 3).[12][13]	H301 Hazard Statement.[12][14]
Skin Irritation	Causes skin irritation (Category 2).[12]	H315 Hazard Statement.[12][14]
Eye Irritation	Causes serious eye irritation (Category 2A).[12]	H319 Hazard Statement.[12][14]
Respiratory Irritation	May cause respiratory irritation.[12][14]	H335 Hazard Statement.[12][14]
Skin Sensitization	Classified as a strong to extreme sensitizer.[1] An EC3 value of 0.09% was derived from a mouse local lymph node assay (LLNA).[15]	Stimulation index (SI) values were 3.4 at 0.5% and 5.3 at 1% concentration.[15]
Mutagenicity	Studies indicate it did not induce gene mutations in bacterial strains (Ames test).[1][15]	Tested on <i>S. typhimurium</i> and <i>E. coli</i> strains with and without S9-mix.[15]
Dermal Absorption	The compound's potential for dermal absorption has been studied, indicating risks with skin contact.[1]	Permeability through pig skin was measured at 0.20 µg eq./cm ² after 24 hours.[15]

Safety Precautions: Due to its toxic and irritant properties, appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn when handling **2,6-diaminopyridine sulfate**. [4][16] Work should be conducted in a well-ventilated area or a chemical fume hood. [4][16] Avoid contact with skin and eyes, and prevent inhalation of dust. [4] Store in a cool, dry, tightly closed container away from strong oxidizing agents. [8][16] In case of ingestion, immediate medical attention is required. [12][13]

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